

Application Notes and Protocols for the Heck Reaction of 4-Iodobenzonitrile

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Compound of Interest

Compound Name: 4-Iodobenzonitrile

Cat. No.: B145841

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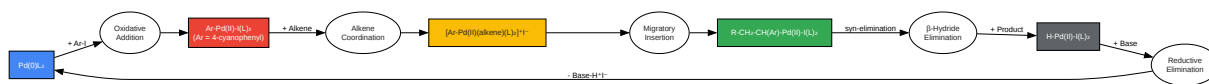
These application notes provide a comprehensive overview of the Heck reaction mechanism, focusing on the coupling of **4-iodobenzonitrile** with various alkenes. Detailed experimental protocols are provided, along with a summary of reaction conditions and yields to guide the synthesis of substituted styrenes and related compounds, which are valuable intermediates in drug development and materials science.

Introduction to the Heck Reaction

The Mizoroki-Heck reaction is a powerful palladium-catalyzed carbon-carbon bond-forming reaction between an unsaturated halide (or triflate) and an alkene.^[1] This reaction is a cornerstone of modern organic synthesis, allowing for the creation of complex molecular architectures from readily available starting materials. The reaction typically proceeds through a Pd(0)/Pd(II) catalytic cycle and is known for its tolerance of a wide range of functional groups.^[2]

The Catalytic Cycle of the Heck Reaction

The generally accepted mechanism for the Heck reaction involves a series of key steps, as illustrated below for the reaction of **4-iodobenzonitrile** with an alkene.^{[2][3]}



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